

# Solubility Profile of Spaglumic Acid-d3 in Water and Methanol: A Technical Guide

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## Compound of Interest

Compound Name: **Spaglumic Acid-d3**

Cat. No.: **B13856517**

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This technical guide provides an in-depth overview of the available solubility data for **Spaglumic Acid-d3** in water and methanol. Due to a lack of specific quantitative data for the deuterated form, this document summarizes the solubility of its non-deuterated counterpart, Spaglumic Acid, to serve as a valuable reference point for researchers. Additionally, a detailed experimental protocol for determining solubility is provided, alongside a visual workflow to guide laboratory practice.

## Quantitative Solubility Data

Direct quantitative solubility data for **Spaglumic Acid-d3** in water and methanol is not readily available in published literature. However, several sources provide solubility information for the non-deuterated Spaglumic Acid in water. These values can be used as an estimation for the deuterated compound, though empirical verification is recommended. One source indicates that **Spaglumic Acid-d3** is soluble in both methanol and water, but does not provide quantitative figures<sup>[1]</sup>.

The table below summarizes the reported solubility of Spaglumic Acid in water.

Solvent	Reported Solubility	Molar Concentration (approx.)	Source
Water	Soluble to 100 mM	100 mM	<a href="#">[2]</a>
Water	29 mg/mL	95.32 mM	<a href="#">[3]</a>
Water	100 mg/mL	328.68 mM	<a href="#">[4]</a>
Water	<30.43 mg/mL	<100 mM	

Note: The molecular weight of Spaglumic Acid is approximately 304.26 g/mol , which was used for the molar concentration calculations. The molecular weight of **Spaglumic Acid-d3** is approximately 307.27 g/mol . It is important to note that techniques such as sonication and heating may be used to aid dissolution.

No quantitative solubility data for Spaglumic Acid or **Spaglumic Acid-d3** in methanol was identified in the reviewed sources.

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a compound such as **Spaglumic Acid-d3** in water and methanol using the shake-flask method, a common and reliable technique.

Objective: To determine the equilibrium solubility of **Spaglumic Acid-d3** in water and methanol at a specified temperature.

Materials:

- **Spaglumic Acid-d3**
- Deionized water
- Methanol (analytical grade)
- Vials with screw caps

- Analytical balance
- Vortex mixer
- Constant temperature shaker/incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification
- Volumetric flasks and pipettes

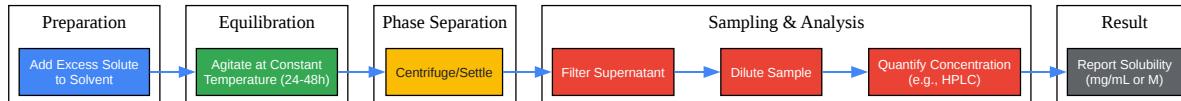
**Procedure:**

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **Spaglumic Acid-d3** to a series of vials. The exact amount should be more than what is expected to dissolve.
  - Add a known volume of the solvent (water or methanol) to each vial.
  - Securely cap the vials.
- Equilibration:
  - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C).
  - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation:

- After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow for the settling of undissolved solid.
- For finer particles, centrifuge the samples at a high speed to pellet the excess solid.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining undissolved particles. This step is critical to prevent overestimation of solubility.
  - Precisely dilute the filtered sample with the appropriate solvent to a concentration within the calibration range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **Spaglumic Acid-d3**.
  - Prepare a calibration curve using standard solutions of known concentrations of **Spaglumic Acid-d3**.
  - Calculate the concentration of the solute in the original saturated solution by applying the dilution factor.
- Data Reporting:
  - Express the solubility in appropriate units, such as mg/mL or moles/liter (M).
  - Report the temperature at which the solubility was determined.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Spaglumic Acid-d3**.



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